

# Allyltriethoxysilane: A Comprehensive Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: Allyltriethoxysilane

Cat. No.: B1265875

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions, handling guidelines, and relevant technical data for **allyltriethoxysilane**. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this versatile chemical compound.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling. **Allyltriethoxysilane** is a colorless liquid.<sup>[1]</sup> Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H20O3Si	[2]
Molecular Weight	204.34 g/mol	[3]
CAS Number	2550-04-1	[2][3]
Boiling Point	78 °C @ 21 mmHg	[1]
176-177 °C	[3]	
Flash Point	21 °C (69.8 °F) - closed cup	[1][3]
Density	0.900 g/mL	[1]
0.903 g/mL at 25 °C		
0.953 g/mL	[3]	
Vapor Density	7.05	[1]
>1 (vs air)		
Refractive Index	n <sub>20/D</sub> 1.406	[3]
UN Number	1993	[3]

## Hazard Identification and Safety Precautions

**Allyltriethoxysilane** is classified as a hazardous chemical and requires careful handling to mitigate potential risks.

Primary Hazards:

- **Flammable Liquid and Vapor:** It is a highly flammable liquid with a low flash point.[3][4]  
Vapors can form explosive mixtures with air.
- **Skin Irritation:** Causes skin irritation upon contact.[3]
- **Serious Eye Irritation:** Can cause serious irritation to the eyes.[3]
- **Respiratory Irritation:** May cause respiratory irritation if inhaled.[2][3]

#### Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces.[1][3][5] No smoking is permitted in areas where it is handled or stored.[1][3][5]
- Use only non-sparking tools and take precautionary measures against static discharge.[1][4][5] All metal parts of equipment must be grounded.[1]
- Avoid breathing mist, vapors, or spray.[2][3][5]
- Wear protective gloves, protective clothing, eye protection, and face protection.[5][6]
- Wash skin thoroughly after handling.[4]

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial for maintaining a safe laboratory environment.

#### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially in confined areas.[1][2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

#### Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
- Skin Protection: Wear suitable chemical-resistant gloves.[2][3] Gloves must be inspected before use and disposed of properly after use.[2]

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges.[2] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4][5]
- Keep in a designated flammables area away from heat, sparks, and open flames.[1]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- Incompatible materials to avoid include strong acids, alcohols, and strong oxidizing agents.  
[1][4]

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is necessary.

#### First-Aid Measures:

- Inhalation: If inhaled, move the person to fresh air.[1][2] If the person is not breathing, give artificial respiration.[1][2] Seek immediate medical attention.[1][2]
- Skin Contact: In case of skin contact, immediately take off all contaminated clothing.[1][3] Rinse the skin with plenty of water and soap.[1][2][4] Seek medical attention if irritation occurs.[1][2]
- Eye Contact: If the substance gets into the eyes, rinse cautiously with water for several minutes.[2][3] Remove contact lenses if present and easy to do.[3] Continue rinsing for at least 15 minutes and consult a physician.[2][4]
- Ingestion: If swallowed, clean the mouth with water.[1][2] Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[2][4] Seek immediate medical attention.  
[1][2]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, alcohol-resistant foam, or water spray to extinguish a fire.[1][2]
- Unsuitable Extinguishing Media: Do not use a water jet.[4]
- Specific Hazards: Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

#### Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[2][5] Use personal protective equipment, including respiratory protection.[2] Avoid breathing vapors.[2]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleanup: Remove all sources of ignition.[1][5] Use spark-proof tools and explosion-proof equipment.[1][5] Contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite).[4] Place the collected material in a suitable, closed container for disposal.[1][2]

## Experimental Applications and Protocols

**Allyltriethoxysilane** is utilized as a coupling agent, cross-linking agent, and surface modifier in various research and industrial applications.[8] For instance, it can be used to modify the surface of nanoparticles for applications such as in dental composites. The allyl group provides a site for further chemical reactions, while the triethoxysilane group allows for covalent bonding to inorganic substrates like silica.[8][9]

While specific, detailed experimental protocols are highly dependent on the particular application and are often developed in-house by research teams, a general workflow for the surface modification of silica nanoparticles is outlined below. Researchers should adapt this general procedure based on their specific experimental requirements and safety assessments.

### General Protocol for Surface Modification of Silica Nanoparticles:

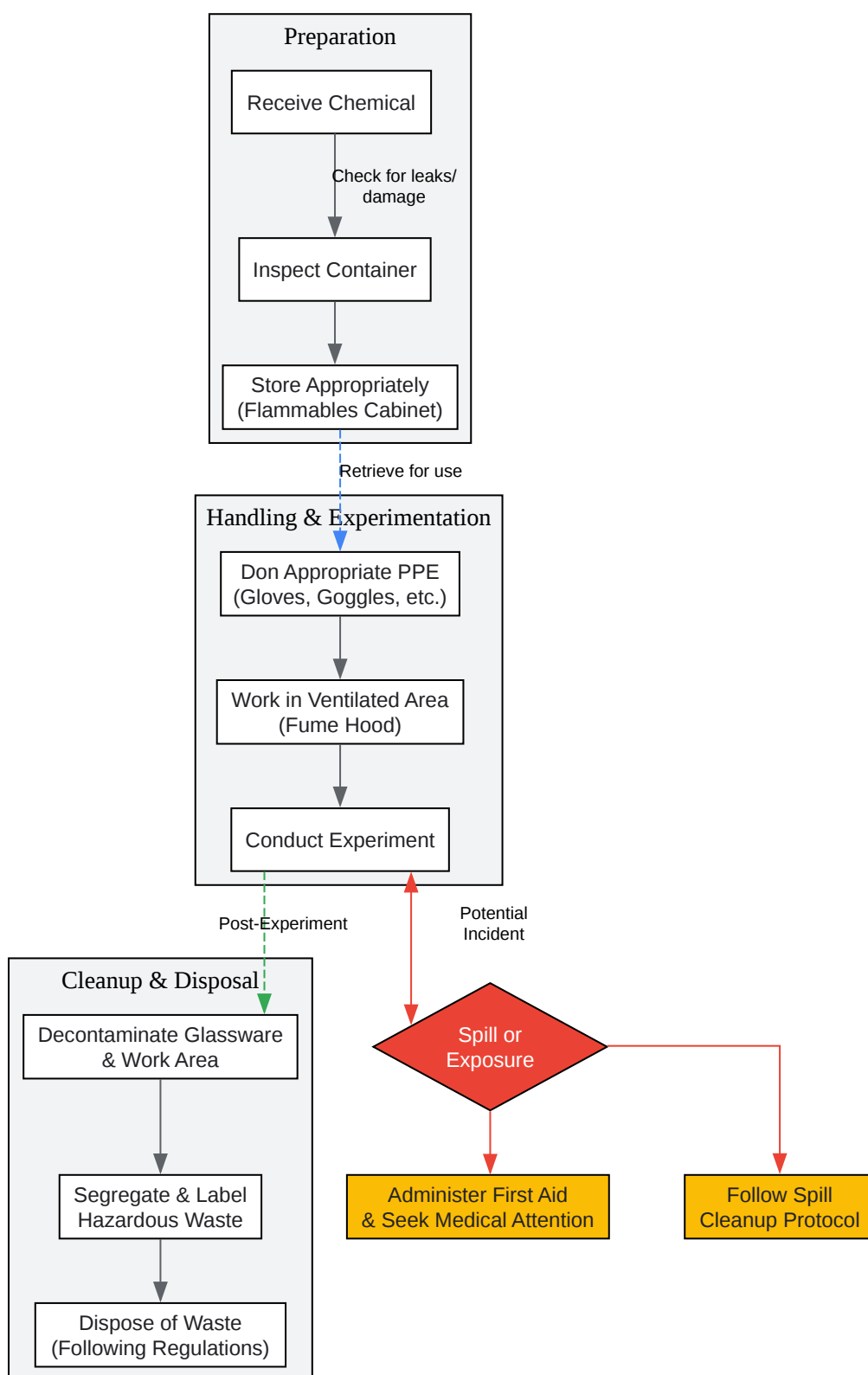
- **Nanoparticle Suspension:** Disperse a known quantity of silica nanoparticles in a suitable solvent (e.g., ethanol or toluene) through ultrasonication to achieve a uniform suspension.
- **Silane Addition:** Under an inert atmosphere (e.g., nitrogen or argon), add a calculated amount of **allyltriethoxysilane** to the nanoparticle suspension. The amount will depend on the desired surface coverage.
- **Reaction:** Stir the mixture at a specific temperature (e.g., room temperature or elevated temperature) for a defined period (e.g., several hours to overnight) to allow for the hydrolysis of the ethoxy groups and subsequent condensation onto the nanoparticle surface.
- **Washing and Purification:** Centrifuge the reaction mixture to separate the functionalized nanoparticles from the solvent and unreacted silane. Wash the nanoparticles multiple times with the reaction solvent and/or other appropriate solvents to remove any residual reactants.
- **Drying:** Dry the purified, surface-modified nanoparticles under vacuum or in an oven at a suitable temperature.
- **Characterization:** Characterize the functionalized nanoparticles using appropriate techniques (e.g., Fourier-transform infrared spectroscopy (FTIR), thermogravimetric analysis (TGA), transmission electron microscopy (TEM)) to confirm the successful surface modification.

## Waste Disposal

Dispose of the contents and container in accordance with local, regional, national, and international regulations.<sup>[3]</sup> This may involve sending it to an approved waste disposal plant.<sup>[1]</sup>  
<sup>[4]</sup> Contaminated packaging should be disposed of as an unused product.<sup>[4]</sup>

## Visual Workflow for Safe Handling

The following diagram illustrates the key stages in the safe handling of **allyltriethoxysilane**, from procurement to disposal.



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Caption: Workflow for the safe handling of **Allyltriethoxysilane**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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